

Hydramicromelin D: A Technical Guide to its Physicochemical Properties and Biological Evaluation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydramicromelin D is a naturally occurring coumarin, a class of secondary metabolites widely distributed in the plant kingdom and known for their diverse pharmacological activities. Isolated from the twigs of Micromelum integerrimum, **Hydramicromelin D** belongs to a family of structurally related coumarins found within this plant species. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Hydramicromelin D**, alongside inferred experimental protocols for its isolation and characterization based on studies of analogous compounds from the same source. The guide also explores the potential biological activities of this compound in the context of related research.

Physicochemical Properties

While specific experimental data for some physical properties of **Hydramicromelin D** are not extensively reported in the public domain, its fundamental chemical characteristics have been established.



Property	Value	Source
Molecular Formula	C15H14O7	[1]
Molecular Weight	306.27 g/mol	[1]
Appearance	Powder	[1]
CAS Number	1623437-86-4	[1]
IUPAC Name	6-[(2R,3S,4S)-3,4-dihydroxy-4-methyl-5-oxooxolan-2-yl]-7-methoxychromen-2-one	[1]
Melting Point	Not reported	
Solubility	Not reported	_

Spectral Data

Detailed spectral analyses are crucial for the structural elucidation of natural products. Although the specific spectra for **Hydramicromelin D** are not readily available, the following represents the types of data that would be acquired for its characterization, based on the analysis of other coumarins isolated from Micromelum integerrimum.

- ¹H NMR Spectroscopy: Proton Nuclear Magnetic Resonance (¹H NMR) would provide
 information on the chemical environment of hydrogen atoms in the molecule, revealing
 details about the aromatic and aliphatic protons, their multiplicities, and coupling constants,
 which are essential for assigning the relative stereochemistry.
- ¹³C NMR Spectroscopy: Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) would identify all unique carbon atoms in the molecule, including carbonyls, aromatic carbons, and aliphatic carbons, thus complementing the ¹H NMR data for a complete structural assignment.
- Infrared (IR) Spectroscopy: IR spectroscopy would identify the presence of key functional groups. For Hydramicromelin D, characteristic absorption bands would be expected for hydroxyl (-OH), carbonyl (C=O) of the lactone and ester groups, and C-O ether linkages, as well as aromatic C=C bonds.



Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the
molecular formula by providing a highly accurate mass-to-charge ratio of the molecular ion.
Fragmentation patterns observed in the MS/MS spectrum would offer further structural
information by revealing stable fragments of the molecule.

Experimental Protocols

The following are detailed methodologies for the isolation and characterization of coumarins from Micromelum integerrimum, which are presumed to be applicable to **Hydramicromelin D**.

Isolation of Coumarins from Micromelum integerrimum

Objective: To extract and isolate coumarins, including **Hydramicromelin D**, from the plant material.

Methodology:

- Extraction:
 - Air-dried and powdered twigs of Micromelum integerrimum are subjected to extraction with a suitable solvent, typically methanol (MeOH) or ethanol (EtOH), at room temperature for an extended period.
 - The resulting extract is filtered and concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning:
 - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, dichloromethane (CH₂Cl₂), and ethyl acetate (EtOAc), to separate compounds based on their polarity.
- Chromatographic Separation:
 - The fractions obtained from partitioning are subjected to multiple steps of column chromatography.
 - A stationary phase such as silica gel or Sephadex LH-20 is commonly used.

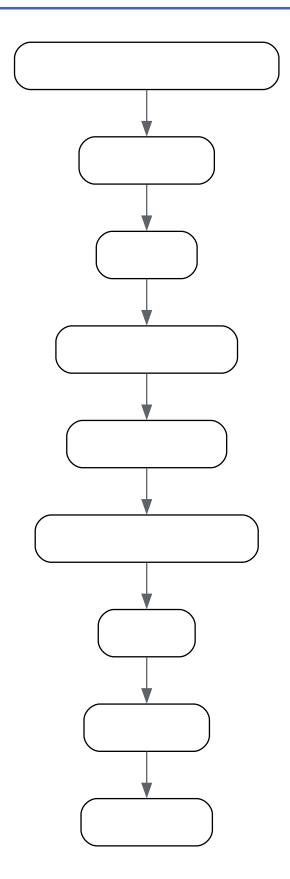






- A gradient elution system with solvent mixtures like n-hexane-EtOAc or CH₂Cl₂-MeOH is employed to separate the individual compounds.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Final purification of the isolated compounds is often achieved using preparative High-Performance Liquid Chromatography (HPLC).





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Caption: General workflow for the isolation of ${\bf Hydramicromelin}\ {\bf D}.$



Structure Elucidation

Objective: To determine the chemical structure of the isolated compound.

Methodology:

- Spectroscopic Analysis:
 - The purified compound is dissolved in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
 - 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz).
 - High-resolution mass spectra are obtained using techniques such as ESI-TOF-MS to confirm the molecular formula.
 - IR spectra are recorded on an FT-IR spectrometer to identify functional groups.
 - UV-Vis spectra are obtained to observe electronic transitions, which are characteristic of the coumarin chromophore.

Biological Activity

Direct studies on the biological activity of **Hydramicromelin D** are limited. However, research on other coumarins and extracts from Micromelum integerrimum provides some insights into its potential pharmacological profile.



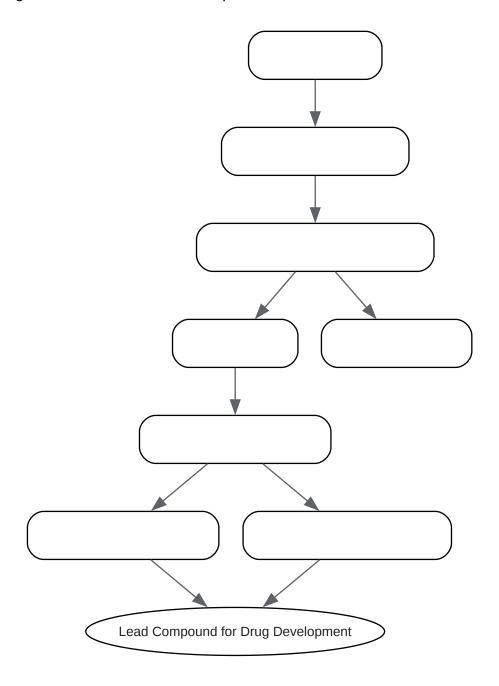
Activity Investigated	Results for Related Micromelum Coumarins	Potential Implication for Hydramicromelin D
Cytotoxicity	Several known coumarins from M. integerrimum were inactive against the HCT116 colon cancer cell line at 50 μM.[2] Newly isolated coumarins from the same plant showed no obvious cytotoxic activities against HepG2, HCT-116, Hela, and PANC-1 cells below 40 μmol·L ⁻¹ .	Hydramicromelin D may exhibit low cytotoxicity against these cancer cell lines. Further screening against a broader panel of cell lines is warranted.
Anti-inflammatory Activity	Newly isolated coumarins from M. integerrimum did not show significant inhibitory effects on NO production stimulated by lipopolysaccharide in BV-2 cells at concentrations below 40 μmol·L ⁻¹ .	Hydramicromelin D is likely to have weak anti-inflammatory activity, at least through the nitric oxide pathway.
Antimicrobial Activity	The essential oil from the fruit of Micromelum integerrimum has demonstrated broadspectrum antimicrobial activity. [1] The activity of individual isolated coumarins was not specified.	It is possible that Hydramicromelin D contributes to the overall antimicrobial effect of the plant extract, though its individual potency is unknown and requires specific investigation.

Signaling Pathways and Mechanism of Action

Currently, there is no published research detailing the specific mechanism of action or the signaling pathways modulated by **Hydramicromelin D**. Given the preliminary data suggesting low cytotoxicity and anti-inflammatory effects of related coumarins from the same plant, it is plausible that **Hydramicromelin D** does not potently interact with common pro-inflammatory or cell survival signaling pathways.



Future research could explore its effects on various cellular processes. A hypothetical workflow for investigating the mechanism of action is presented below.



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Caption: A logical workflow for the biological evaluation of **Hydramicromelin D**.

Conclusion



Hydramicromelin D is a structurally defined coumarin from Micromelum integerrimum. While its fundamental chemical properties are known, a comprehensive profile of its physical properties and detailed spectral data is not yet available in the public literature. Preliminary biological data on related compounds suggest that it may not possess potent cytotoxic or anti-inflammatory activities, although its contribution to the antimicrobial properties of the plant extract remains a possibility. This technical guide serves as a foundational resource for researchers, providing the known information and outlining the necessary experimental approaches for a more thorough investigation of **Hydramicromelin D**'s therapeutic potential. Further studies are required to fully elucidate its physicochemical properties, biological activities, and mechanism of action.

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